

# 2,4-Dimethylthiazole: A Comprehensive Technical Guide to Safety and Hazards

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## Compound of Interest

Compound Name: 2,4-Dimethylthiazole

Cat. No.: B1360104

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed technical overview of the safety and hazard information for **2,4-Dimethylthiazole** (CAS No. 541-58-2). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on clear data presentation, experimental context, and visual representation of safety workflows.

## Chemical Identification and Physical Properties

**2,4-Dimethylthiazole** is a heterocyclic organic compound with the molecular formula C5H7NS. [1][2] It is a colorless to pale yellow liquid with a characteristic pungent, nutty, or roasted aroma. [2][3] This compound is slightly soluble in water but soluble in organic solvents like alcohol and ether.[1][3]

Table 1: Physical and Chemical Properties of **2,4-Dimethylthiazole**

Property	Value	Source(s)
Molecular Formula	C5H7NS	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	113.18 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Clear colorless to light yellow liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Odor	Pungent, nutty, roasted, coffee-like	<a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	144-146 °C @ 719 mmHg	<a href="#">[1]</a> <a href="#">[5]</a>
Flash Point	42 °C / 107.6 °F	<a href="#">[5]</a>
Density	1.056 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[6]</a>
Refractive Index	n <sub>20/D</sub> 1.509	<a href="#">[1]</a> <a href="#">[6]</a>
Water Solubility	Slightly soluble	<a href="#">[1]</a> <a href="#">[3]</a>
Vapor Pressure	4.28 mmHg at 25 °C	<a href="#">[1]</a>

## Hazard Identification and Classification

**2,4-Dimethylthiazole** is classified as a hazardous substance. It is a flammable liquid and vapor, and it can cause skin, eye, and respiratory irritation.[\[4\]](#)[\[5\]](#) It may also be harmful if swallowed.[\[4\]](#)[\[7\]](#)

Table 2: GHS Hazard Classification for **2,4-Dimethylthiazole**

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	3	H226: Flammable liquid and vapor	<a href="#">[4]</a> <a href="#">[7]</a>
Acute Toxicity, Oral	4	H302: Harmful if swallowed	<a href="#">[4]</a> <a href="#">[7]</a>
Skin Corrosion/Irritation	2	H315: Causes skin irritation	<a href="#">[4]</a> <a href="#">[5]</a>
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	<a href="#">[4]</a> <a href="#">[5]</a>
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	<a href="#">[4]</a> <a href="#">[5]</a>

Pictograms:

- Flame (Flammable)[\[4\]](#)
- Exclamation Mark (Irritant, Harmful)[\[4\]](#)

Signal Word: Warning[\[4\]](#)[\[5\]](#)

## Toxicological Information

The toxicological data for **2,4-dimethylthiazole** indicates moderate acute toxicity. The primary routes of exposure are oral, dermal, and inhalation.

Table 3: Acute Toxicity Data for **2,4-Dimethylthiazole**

Route of Exposure	Species	Value	Source(s)
Intraperitoneal	Mouse	LD50: 250 mg/kg	<a href="#">[8]</a>

## Experimental Protocols

While specific experimental reports for the toxicity of **2,4-dimethylthiazole** are not publicly available, the cited toxicity values are typically determined using standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are detailed descriptions of the likely experimental protocols used.

## Acute Oral Toxicity (LD50) - Based on OECD Guideline 425 (Up-and-Down Procedure)

The oral LD50 value is a statistically derived single dose of a substance that can be expected to cause death in 50% of the animals when administered by the oral route. The Up-and-Down Procedure is a method used to estimate the LD50 with a reduced number of animals.

- Test System: Healthy, young adult female rats or mice are typically used.[\[1\]](#)
- Dose Administration: The test substance is administered orally in a single dose via gavage. [\[3\]](#) The volume administered is generally kept low.
- Dose Progression: The study begins with a dose estimated to be just below the expected LD50. Animals are dosed sequentially. If an animal survives, the next animal receives a higher dose. If an animal dies, the next receives a lower dose.[\[1\]](#) This continues until a statistically significant result is obtained.
- Observation Period: Animals are observed for at least 14 days for signs of toxicity and mortality.[\[1\]](#) Observations include changes in skin, fur, eyes, and behavior. Body weight is also monitored.[\[9\]](#)

## Acute Dermal Irritation - Based on OECD Guideline 404

This test assesses the potential of a substance to cause reversible inflammatory changes to the skin.

- Test System: The albino rabbit is the preferred species for this test.[\[10\]](#)
- Procedure: A small area of the animal's skin is shaved. The test substance (0.5 mL for liquids) is applied to the skin and covered with a gauze patch for a 4-hour exposure period. [\[10\]](#)

- Observation: The skin is examined for erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. The observations continue for 14 days to assess the reversibility of any effects.[10]

## Acute Eye Irritation - Based on OECD Guideline 405

This test evaluates the potential of a substance to cause reversible or irreversible damage to the eye.

- Test System: Albino rabbits are typically used.[11]
- Procedure: A single dose of the test substance (0.1 mL for liquids) is instilled into one eye of the animal. The other eye serves as a control.[11]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation. The cornea, iris, and conjunctivae are evaluated for opacity, inflammation, and other effects.[11]

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

- Handling:
  - Use in a well-ventilated area, preferably under a chemical fume hood.[5][9]
  - Avoid contact with skin, eyes, and clothing by wearing appropriate personal protective equipment (PPE).[9]
  - Keep away from heat, sparks, open flames, and other ignition sources.[5]
  - Use non-sparking tools and take precautionary measures against static discharge.[5]
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated place.[5][9]
  - Keep away from incompatible materials such as strong oxidizing agents and strong acids. [12]

## Personal Protective Equipment (PPE)

The following PPE is recommended when handling **2,4-dimethylthiazole**:

Table 4: Recommended Personal Protective Equipment

Body Part	Equipment	Standard/Specification
Eyes/Face	Safety glasses with side-shields or goggles	ANSI Z87.1 compliant or European Standard EN166 <sup>[9]</sup> <a href="#">[12]</a>
Skin	Chemical-resistant gloves (e.g., nitrile), lab coat	<a href="#">[9]</a>
Respiratory	Use in a well-ventilated area. If needed, use a NIOSH-approved respirator.	<a href="#">[9]</a>

## First Aid Measures

In case of exposure, follow these first aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.<sup>[5][12]</sup>
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Get medical attention if irritation develops or persists.<sup>[5]</sup>
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.<sup>[5][9]</sup>
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.<sup>[5][12]</sup>

## Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- **Specific Hazards:** Flammable liquid. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[5] Containers may explode when heated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

## Accidental Release Measures

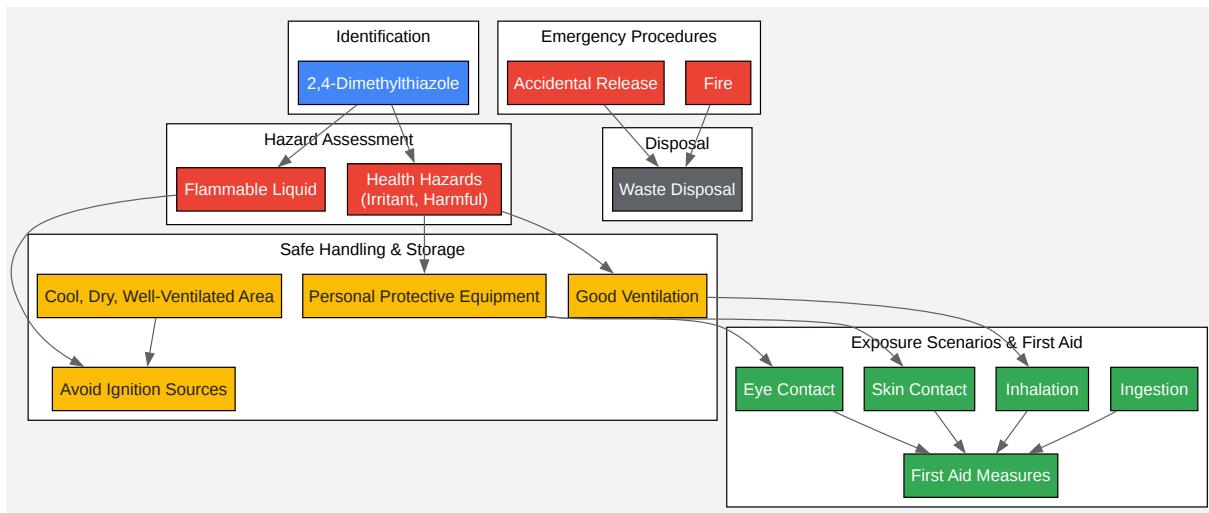
- **Personal Precautions:** Remove all sources of ignition. Evacuate personnel to a safe area. Wear appropriate PPE.[12]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5]
- **Methods for Cleaning Up:** Absorb the spill with inert material (e.g., sand, silica gel, universal binder) and place it in a suitable container for disposal.[5][12]

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations. Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[5]

## Signaling Pathways and Experimental Workflows

The following diagrams illustrate the logical relationships in handling the safety and hazards of **2,4-dimethylthiazole**.



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Caption: Hazard identification and response workflow for **2,4-Dimethylthiazole**.



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Caption: General experimental workflow for toxicological testing.

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